

Handling and storage conditions for N4-Acetyl-2'-deoxycytidine powder.

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Compound of Interest

Compound Name: N4-Acetyl-2'-deoxycytidine

Cat. No.: B150700

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Application Notes and Protocols for N4-Acetyl-2'-deoxycytidine Powder

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed guidelines for the safe handling and optimal storage of **N4-Acetyl-2'-deoxycytidine** powder to ensure its integrity and stability for research and development applications.

General Information

N4-Acetyl-2'-deoxycytidine is a modified nucleoside utilized in the synthesis of nucleic acid analogs and as a component in the development of antiviral and anticancer therapies.^[1] Its structural similarity to natural nucleosides allows for its incorporation into DNA, making it a valuable tool in studying gene expression and regulation.^[1] Proper handling and storage are critical to maintain its purity and performance in experimental settings.

Safety and Handling Precautions

2.1 Personal Protective Equipment (PPE)

Always handle **N4-Acetyl-2'-deoxycytidine** powder in a well-ventilated area.^{[2][3]} The use of appropriate personal protective equipment is mandatory to prevent exposure.

- Gloves: Wear protective gloves.[2][4]
- Eye Protection: Use safety goggles with side-shields.[4]
- Lab Coat: A lab coat or other protective clothing should be worn.[2]
- Respiratory Protection: If dust formation is likely, a suitable respirator should be used.[4]

2.2 Hazard Identification

N4-Acetyl-2'-deoxycytidine may cause skin irritation, serious eye irritation, and respiratory irritation.[2][4] It is also harmful if swallowed.[4]

2.3 First Aid Measures

- In case of eye contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4]
- In case of skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][5]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][5]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician.[5]

Storage Conditions

Proper storage is crucial for maintaining the stability and shelf life of **N4-Acetyl-2'-deoxycytidine** powder.

3.1 Short-Term Storage

For short-term storage (days to weeks), keep the powder in a dry, dark place at 0 - 4 °C. Some suppliers also recommend storage at 2-8°C.[1][6]

3.2 Long-Term Storage

For long-term storage (months to years), it is recommended to store the powder at -20 °C.[7]
The product should be protected from light.[8]

3.3 Container

Store in a tightly-closed container.[2][3]

Quantitative Data Summary

Parameter	Condition	Value/Recommendation	Source(s)
Storage Temperature	Short-term (days to weeks)	0 - 4 °C or 2 - 8 °C	[1][2][6]
Long-term (months to years)	-20 °C	[7]	
Stock Solution Storage	In DMSO at -80°C	Stable for 6 months (protect from light)	[8]
In DMSO at -20°C	Stable for 1 month (protect from light)	[8]	
Solubility	In DMSO	125 mg/mL (464.25 mM) with ultrasonic assistance	[8]
Appearance	White, off-white to faint yellow powder	[1]	
Purity	≥ 98% (HPLC)	[1]	

Experimental Protocols

Protocol 5.1: Preparation of Stock Solutions

This protocol outlines the steps for preparing a stock solution of **N4-Acetyl-2'-deoxycytidine** in DMSO.

Materials:

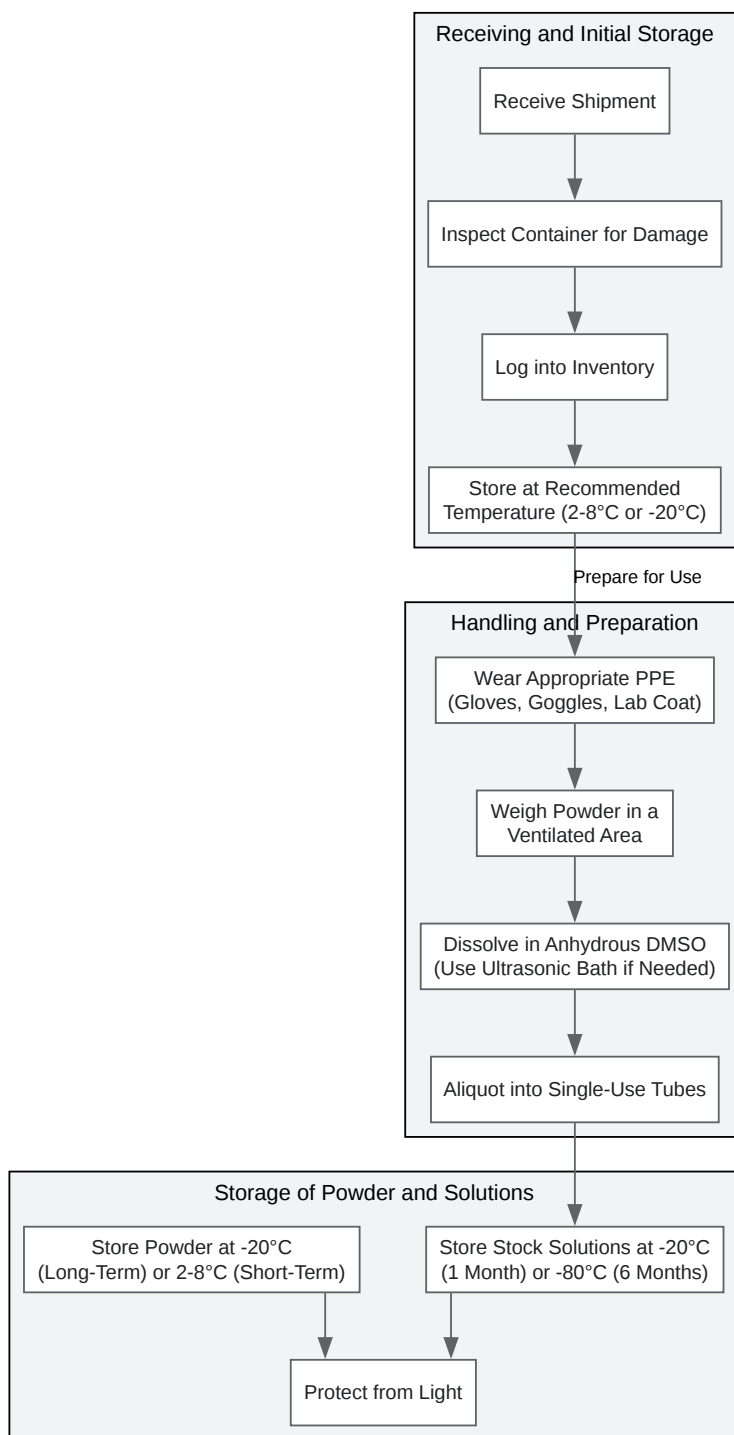
- **N4-Acetyl-2'-deoxycytidine** powder
- Anhydrous DMSO (newly opened is recommended as hygroscopic DMSO can impact solubility)[8]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **N4-Acetyl-2'-deoxycytidine** powder to room temperature before opening the container to prevent moisture condensation.
- Weigh the desired amount of powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the weighed powder).
- Vortex the tube to mix the contents.
- If the powder is not fully dissolved, use an ultrasonic bath to aid dissolution.[8]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[8]

Workflow Diagrams

Workflow for Handling and Storage of N4-Acetyl-2'-deoxycytidine Powder



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Caption: Logical workflow for receiving, handling, and storing **N4-Acetyl-2'-deoxycytidine**.

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